

Literature Review: 2-[4-(Propoxymethyl)cyclohexyl]acetic acid

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Compound of Interest

Compound Name: 2-[4-(Propoxymethyl)cyclohexyl]acetic acid

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive review of the available scientific literature on **2-[4-(propoxymethyl)cyclohexyl]acetic acid**. Despite its commercial availability as a chemical intermediate, a thorough search of scientific databases and patent literature reveals a significant lack of published data regarding its specific synthesis, biological activity, and pharmacological properties. This document summarizes the available information on the compound's identity and provides a broader overview of the synthesis and biological significance of structurally related 4-substituted cyclohexylacetic acid derivatives to offer a contextual understanding for researchers in the field.

Introduction to 2-[4-(Propoxymethyl)cyclohexyl]acetic acid

2-[4-(Propoxymethyl)cyclohexyl]acetic acid, with the CAS Registry Number 1803587-97-4, is a carboxylic acid derivative featuring a cyclohexane ring substituted at the 4-position with a propoxymethyl group. Its chemical structure suggests its potential utility as a building block in the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science. However, as of the latest literature search, there are no peer-reviewed

articles or patents that specifically describe the synthesis, biological evaluation, or therapeutic applications of this compound.

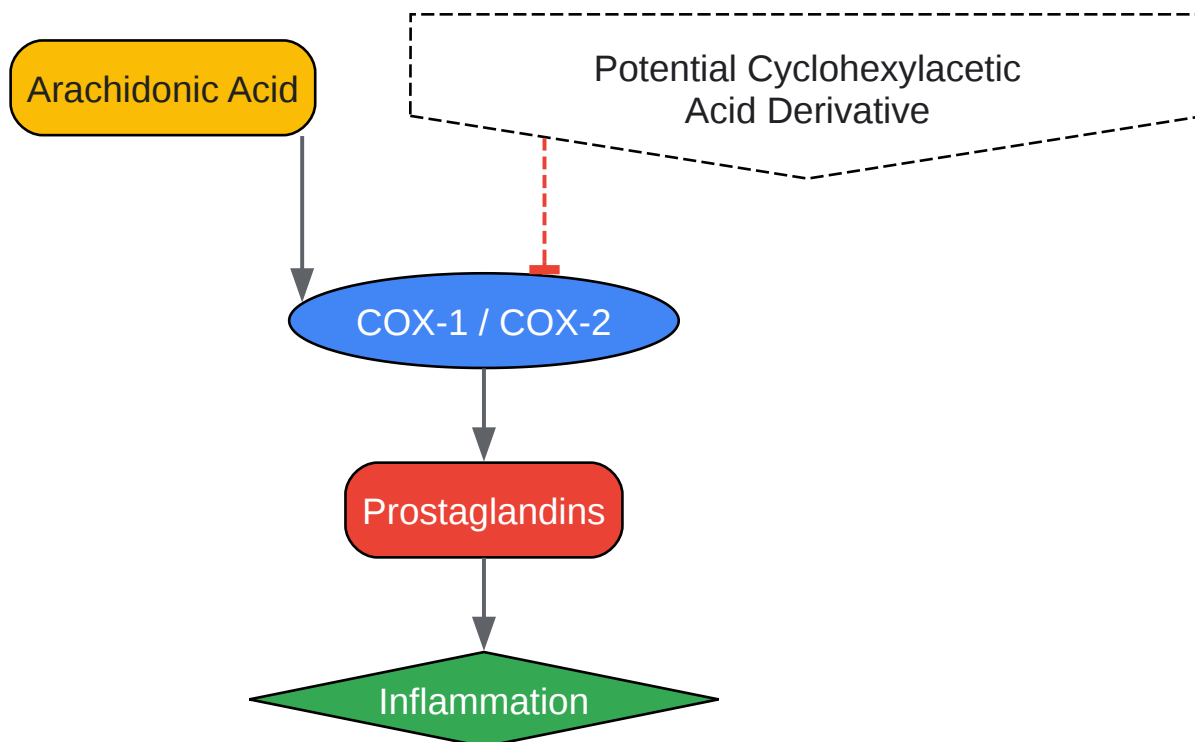
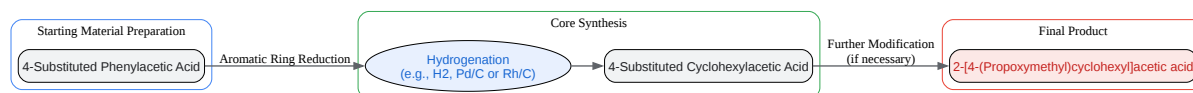
Table 1: Chemical Identity of **2-[4-(Propoxymethyl)cyclohexyl]acetic acid**

Property	Value
IUPAC Name	2-[4-(Propoxymethyl)cyclohexyl]acetic acid
CAS Number	1803587-97-4
Molecular Formula	C ₁₂ H ₂₂ O ₃
Molecular Weight	214.30 g/mol
Synonyms	SCHEMBL17592366, ZINC238854621

Synthesis of Cyclohexylacetic Acid Derivatives: A General Overview

While a specific synthesis protocol for **2-[4-(propoxymethyl)cyclohexyl]acetic acid** is not documented in the literature, the synthesis of cyclohexylacetic acid and its derivatives generally follows established organic chemistry principles. A common approach involves the hydrogenation of the corresponding phenylacetic acid derivative.

A generalized synthetic workflow for a 4-substituted cyclohexylacetic acid could be envisioned as follows:



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